

Application Notes and Protocols for the Synthesis of Z-DL-Pro-OH

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Compound of Interest

Compound Name: Z-DL-Pro-OH

Cat. No.: B153694

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Introduction

Z-DL-Pro-OH, also known as N-benzyloxycarbonyl-DL-proline, is a protected amino acid derivative that serves as a crucial building block in peptide synthesis.[1] The benzyloxycarbonyl (Z or Cbz) group provides robust protection for the secondary amine of the proline ring, preventing unwanted side reactions during peptide coupling.[2] Proline's unique cyclic structure imparts significant conformational rigidity to peptide chains, often inducing turns and kinks that are vital for the three-dimensional structure and biological function of proteins and peptides.[3] [4] This conformational constraint is particularly important in the design of peptidomimetics and other therapeutic agents.[1] Proline-containing peptides are implicated in a variety of biological signaling pathways, including inflammatory responses and growth factor signaling, making **Z-DL-Pro-OH** a valuable tool in drug discovery and development.[1][5][6]

Data Presentation

The following tables summarize the key physicochemical properties and expected outcomes for the synthesis of **Z-DL-Pro-OH**.

Table 1: Physicochemical Properties of **Z-DL-Pro-OH**

Property	Value	Reference
CAS Number	5618-96-2	[1]
Molecular Formula	C ₁₃ H ₁₅ NO ₄	[1]
Molecular Weight	249.27 g/mol	[1]
Appearance	White to off-white powder	[1]
Melting Point	71-76 °C	[1]
Purity (Typical)	>98% (HPLC)	[7]

Table 2: Expected Synthesis Parameters and Results

Parameter	Expected Value	Notes
Reaction Type	Schotten-Baumann	A well-established method for N-acylation of amines.
Typical Yield	80-90%	Based on similar preparations and the high efficiency of the Schotten-Baumann reaction.
Primary Reagents	DL-Proline, Benzyl Chloroformate, Sodium Hydroxide	Readily available starting materials.
Purification Method	Acidification and Extraction	Standard workup procedure for this type of reaction.
Final Product Purity	>97%	Achievable with proper experimental technique.

Experimental Protocols

Synthesis of Z-DL-Pro-OH via Schotten-Baumann Reaction

This protocol details the N-benzyloxycarbonylation of DL-proline to yield **Z-DL-Pro-OH**.

Materials:

- DL-Proline
- Sodium hydroxide (NaOH)
- Benzyl chloroformate (Cbz-Cl)
- Concentrated hydrochloric acid (HCl)
- Ethyl acetate
- Petroleum ether
- Magnesium sulfate (MgSO_4) or Sodium sulfate (Na_2SO_4)
- Deionized water
- Ice bath
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator

Procedure:

- Dissolution of DL-Proline: In a flask equipped with a magnetic stirrer, dissolve DL-proline (1 equivalent) in a 2 M aqueous solution of sodium hydroxide (2 equivalents).
- Cooling: Cool the solution to 0-5 °C in an ice bath with vigorous stirring.
- Addition of Benzyl Chloroformate: Add benzyl chloroformate (1.1 equivalents) dropwise to the cold, stirred solution over a period of 30 minutes. Ensure the temperature remains between 0-5 °C during the addition.
- Reaction: After the addition is complete, remove the ice bath and continue stirring for an additional 1-2 hours at room temperature.

- **Workup - Acidification:** Cool the reaction mixture again in an ice bath and acidify to a pH of approximately 2 by the slow addition of concentrated hydrochloric acid. The product, **Z-DL-Pro-OH**, will separate as an oil or a white solid.
- **Extraction:** Extract the product from the aqueous mixture with ethyl acetate (3 x volume of the aqueous layer).
- **Washing:** Combine the organic extracts and wash with water and then with brine.
- **Drying:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- **Concentration:** Filter off the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude product.
- **Recrystallization:** For further purification, the crude product can be recrystallized from a suitable solvent system such as ethyl acetate/petroleum ether.

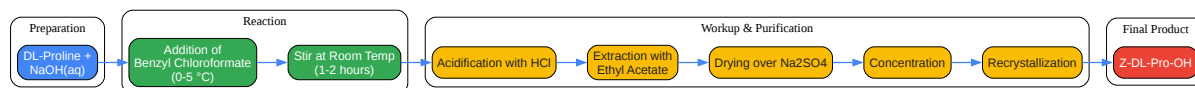
Characterization

The identity and purity of the synthesized **Z-DL-Pro-OH** can be confirmed by standard analytical techniques:

- **Thin Layer Chromatography (TLC):** To monitor the reaction progress and assess the purity of the final product.
- **Melting Point:** Compare the observed melting point with the literature value.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C):** To confirm the chemical structure.
- **Mass Spectrometry (MS):** To verify the molecular weight.
- **High-Performance Liquid Chromatography (HPLC):** To determine the purity of the final product.

Mandatory Visualizations

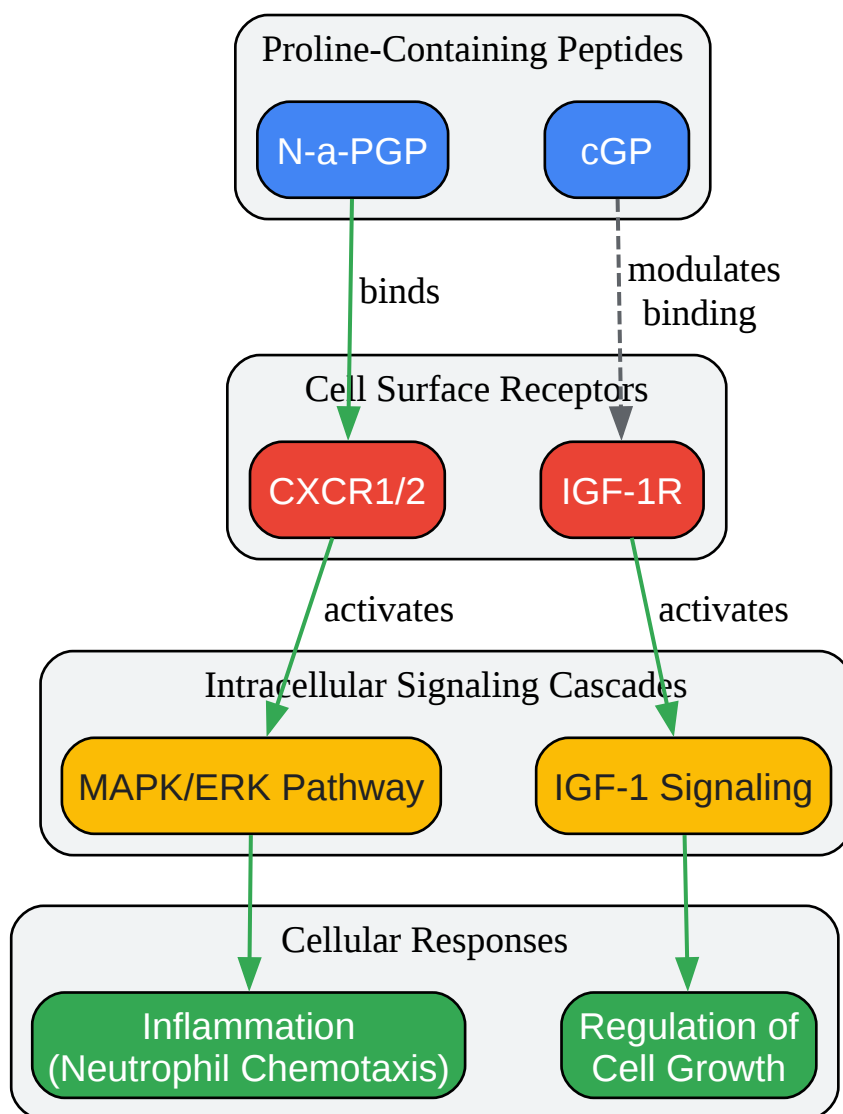
Experimental Workflow for Z-DL-Pro-OH Synthesis



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Caption: Workflow for the synthesis of **Z-DL-Pro-OH**.

Signaling Pathway Involving Proline-Containing Peptides



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Caption: Proline-containing peptides in signaling.

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